

An In-depth Technical Guide to the Synthesis and Structure of Bromodichloronitromethane

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Abstract

Bromodichloronitromethane (CBrCl₂NO₂) is a halogenated nitromethane that has garnered attention primarily as a disinfection byproduct (DBP) in drinking water. Its potential toxicological impact necessitates a clear understanding of its chemical properties, synthesis, and structure for comprehensive risk assessment and for the preparation of analytical standards. This technical guide provides a detailed overview of the synthesis of bromodichloronitromethane, its molecular structure, and its spectroscopic characterization. All quantitative data are summarized for clarity, and detailed experimental protocols are provided.

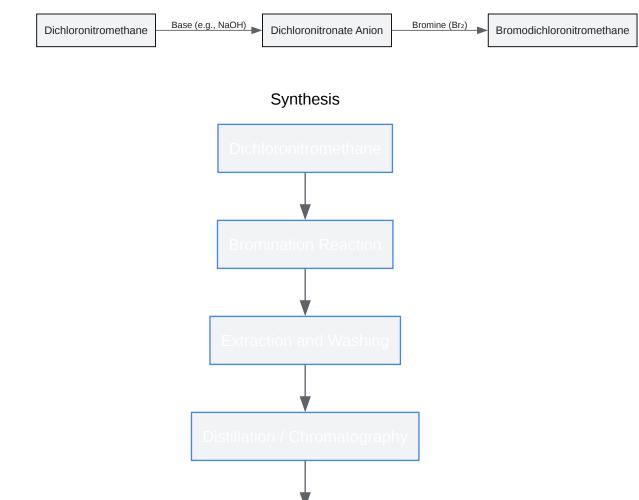
Synthesis of Bromodichloronitromethane

The primary laboratory synthesis of **bromodichloronitromethane** involves the bromination of its precursor, dichloronitromethane. This reaction is typically carried out under basic conditions to facilitate the deprotonation of dichloronitromethane, forming a nitronate anion that then reacts with a bromine source.

Synthetic Pathway

The overall synthetic scheme can be represented as follows:





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Characterization

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